

Essential Safety and Operational Guide for (S)-Roscovitine

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Compound of Interest

Compound Name: (S)-Roscovitine

Cat. No.: B066150

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(S)-Roscovitine, a potent cyclin-dependent kinase (CDK) inhibitor, requires careful handling to ensure laboratory safety and experimental integrity. This guide provides essential information on personal protective equipment, operational procedures, and disposal protocols for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

When handling **(S)-Roscovitine**, especially in its solid form, appropriate personal protective equipment is mandatory to prevent inhalation, skin, and eye contact.^[1]

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH-approved N95 dust mask or equivalent.[1] For situations with a higher risk of aerosolization, a full-face particle respirator is recommended.	Prevents inhalation of the powdered compound, which may cause respiratory irritation.
Eye Protection	Safety glasses with side shields or goggles.[1]	Protects eyes from dust particles and potential splashes of solutions. (S)-Roscovitine can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[1]	Avoids direct skin contact. The compound can cause skin irritation. Gloves should be inspected before use and disposed of properly after handling.[2]
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.

Operational Procedures

Adherence to a strict operational workflow is critical for safety and to maintain the integrity of the compound. This includes proper storage, preparation of solutions, and handling during experiments.

Storage and Stability:

(S)-Roscovitine should be stored under specific conditions to ensure its stability.

Form	Storage Temperature	Duration	Special Conditions
Solid (Lyophilized Powder)	-20°C[3][4][5]	Up to 4 years[6]	Store in a desiccated environment.[3]
Stock Solution in DMSO	-20°C	Up to 6 months	Aliquot to avoid multiple freeze-thaw cycles and protect from light.[3]
Aqueous Solution	Not Recommended for Storage	Use within the same day[6]	Prepare fresh for each experiment.

Experimental Workflow:

The following diagram outlines the standard procedure for handling **(S)-Roscovitine** from receipt to experimental use.

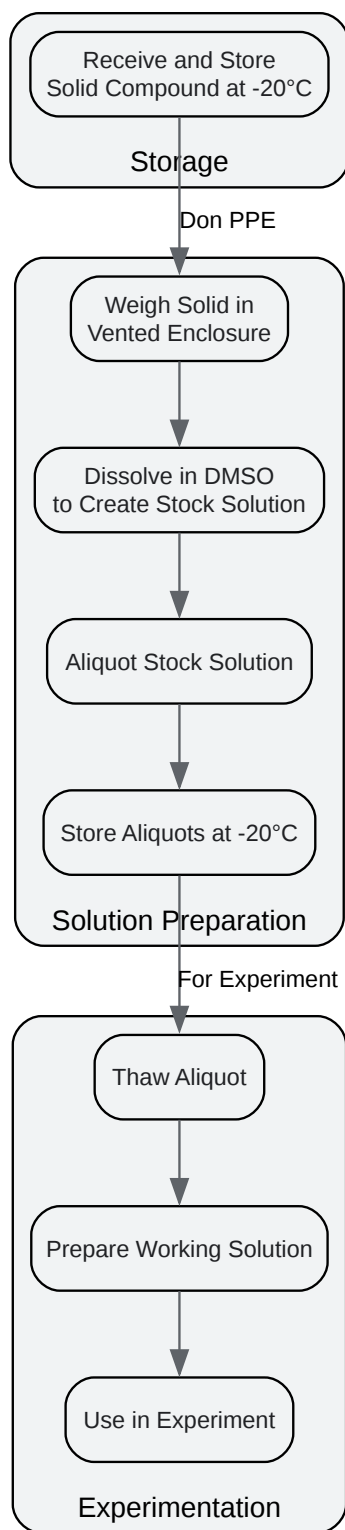


Figure 1: (S)-Roscovitine Handling Workflow

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Figure 1: **(S)-Roscovitine** Handling Workflow

Protocol for Preparing a 20 mM Stock Solution in DMSO: **(S)-Roscovitine** has a molecular weight of approximately 354.45 g/mol .[\[3\]](#)

- Preparation: Before handling, ensure all necessary PPE is worn correctly.
- Weighing: In a chemical fume hood or other ventilated enclosure, carefully weigh the desired amount of **(S)-Roscovitine** powder. For example, to prepare 1 mL of a 20 mM stock solution, you would need 7.09 mg of the compound.
- Dissolution: Add the weighed powder to a sterile microcentrifuge tube or vial. Add the appropriate volume of fresh, anhydrous DMSO.[\[7\]](#) For 1 mL of a 20 mM solution, add 1 mL of DMSO.
- Mixing: Vortex or gently agitate the solution until the solid is completely dissolved. Warming to 37°C can aid dissolution.[\[8\]](#)
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots.[\[3\]](#) Store these aliquots at -20°C in tightly sealed containers, protected from light.

Disposal Plan

Proper disposal of **(S)-Roscovitine** and associated materials is crucial to prevent environmental contamination and ensure compliance with laboratory safety regulations.

Disposal Workflow:

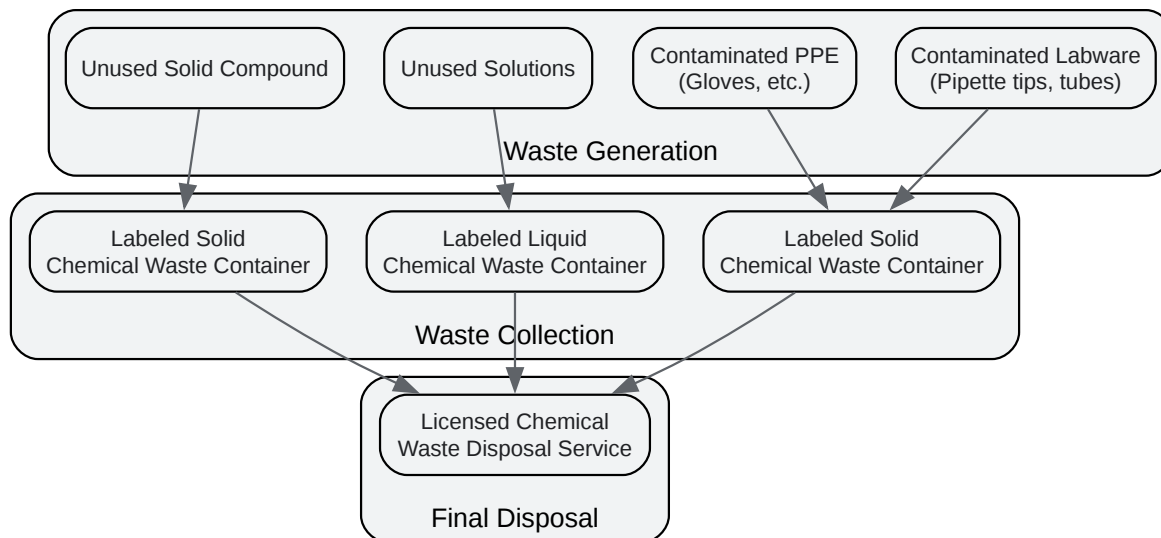


Figure 2: (S)-Roscovitine Disposal Workflow

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